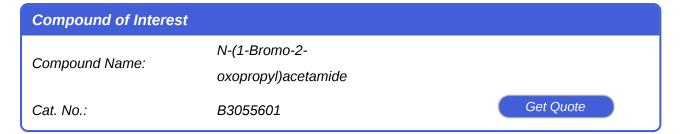


N-(1-Bromo-2-oxopropyl)acetamide molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



N-(1-Bromo-2-oxopropyl)acetamide: Molecular Profile

FOR IMMEDIATE RELEASE

This technical data sheet provides the fundamental molecular information for **N-(1-Bromo-2-oxopropyl)acetamide**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Molecular Formula and Weight

The essential chemical identifiers for **N-(1-Bromo-2-oxopropyl)acetamide** have been determined and are presented below.

Identifier	Value
Chemical Formula	C5H8BrNO2[1]
Molecular Weight	194.03 g/mol

Note: The molecular weight is calculated based on the atomic weights of the constituent elements in the molecular formula.



The information provided in this document is intended to serve as a foundational reference for **N-(1-Bromo-2-oxopropyl)acetamide**. Further in-depth analysis, including experimental protocols and pathway interactions, would necessitate dedicated research beyond the scope of this basic data sheet.

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References

- 1. N-(1-Bromo-2-oxopropyl)acetamide | C5H8BrNO2 | CID 12401220 PubChem [pubchem.ncbi.nlm.nih.gov]
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